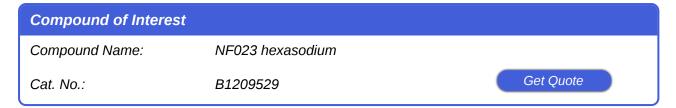


An In-Depth Technical Guide to the Basic Research Applications of NF023 Hexasodium

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Core Summary

NF023 hexasodium is a potent and selective antagonist of P2X purinergic receptors and an inhibitor of Gi/o protein signaling. A suramin analogue, NF023 has become an invaluable tool in basic research for dissecting the physiological and pathological roles of purinergic and G-protein-mediated signaling pathways. This guide provides a comprehensive overview of its primary applications, quantitative data on its activity, detailed experimental protocols for its use, and visual representations of the signaling pathways it modulates.

Mechanism of Action

NF023 exerts its effects through two primary mechanisms:

- P2X Receptor Antagonism: NF023 is a competitive and reversible antagonist of P2X receptors, with a particularly high affinity for the P2X1 subtype. P2X receptors are ligand-gated ion channels activated by extracellular adenosine triphosphate (ATP), playing crucial roles in neurotransmission, inflammation, and smooth muscle contraction. By blocking the binding of ATP, NF023 inhibits the influx of cations (Na+ and Ca2+) and subsequent cellular responses.[1]
- G-Protein Inhibition: NF023 acts as a selective antagonist of the α-subunits of Gi/o heterotrimeric G-proteins. It functions by preventing the exchange of guanosine diphosphate



(GDP) for guanosine triphosphate (GTP), a critical step in G-protein activation.[2] This inhibition disrupts the signaling cascades of Gi/o-coupled receptors, which are involved in a wide range of cellular processes, including neuronal inhibition and hormonal regulation.

Quantitative Data: Potency and Selectivity of NF023

The following tables summarize the inhibitory concentrations (IC₅₀) and effective concentrations (EC₅₀) of NF023 for various P2X receptor subtypes and G-protein α -subunits, providing a clear overview of its potency and selectivity.



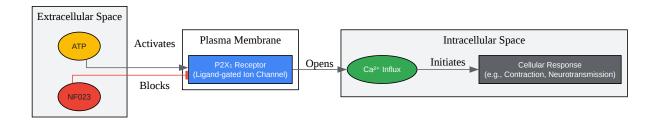
Target	Species	Assay Type	IC50 / EC50 (μM)	Reference
P2X Receptors				
P2X1	Human	Electrophysiolog y (Xenopus Oocytes)	0.21	
P2X1	Rat	Electrophysiolog y (Xenopus Oocytes)	0.24	[3]
P2X ₂	Human	Electrophysiolog y (Xenopus Oocytes)	> 50	
P2X ₃	Human	Electrophysiolog y (Xenopus Oocytes)	28.9	
P2X ₃	Rat	Electrophysiolog y (Xenopus Oocytes)	8.5	[3]
P2X4	Human	Electrophysiolog y (Xenopus Oocytes)	> 100	
P2X ₂ /P2X ₃ (heteromeric)	Rat	Electrophysiolog y (Xenopus Oocytes)	1.6 (agonist: α,β- meATP)	[3]
G-Proteins				
Gαi/o subunits	Not Specified	GTPγS Binding Assay	~0.3 (EC ₅₀)	

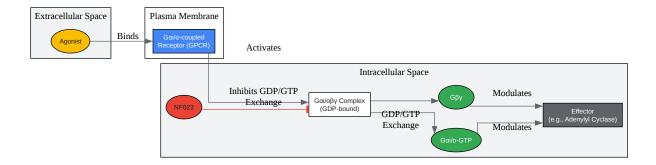
Table 1: Inhibitory and effective concentrations of NF023 for P2X receptors and G-proteins.



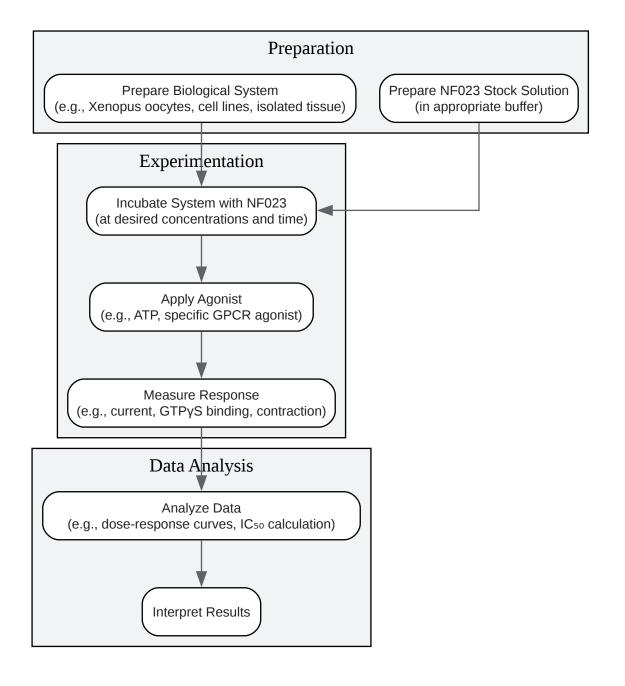
Signaling Pathways and Experimental Workflow Visualization

The following diagrams, created using the DOT language, illustrate the key signaling pathways affected by NF023 and a general experimental workflow for its application.









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- 3. Antagonistic properties of the suramin analogue NF023 at heterologously expressed P2X receptors. | Sigma-Aldrich [sigmaaldrich.com]
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